

Dibenzyl Hydrazodicarboxylate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Dibenzyl hydrazodicarboxylate*

Cat. No.: *B1266557*

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This technical guide provides an in-depth overview of **dibenzyl hydrazodicarboxylate**, a versatile reagent with significant applications in chemical synthesis and drug development. Aimed at researchers, scientists, and professionals in the pharmaceutical industry, this document details the compound's key features, chemical properties, synthesis, and core applications, supported by experimental protocols and mechanistic diagrams.

Core Features and Chemical Properties

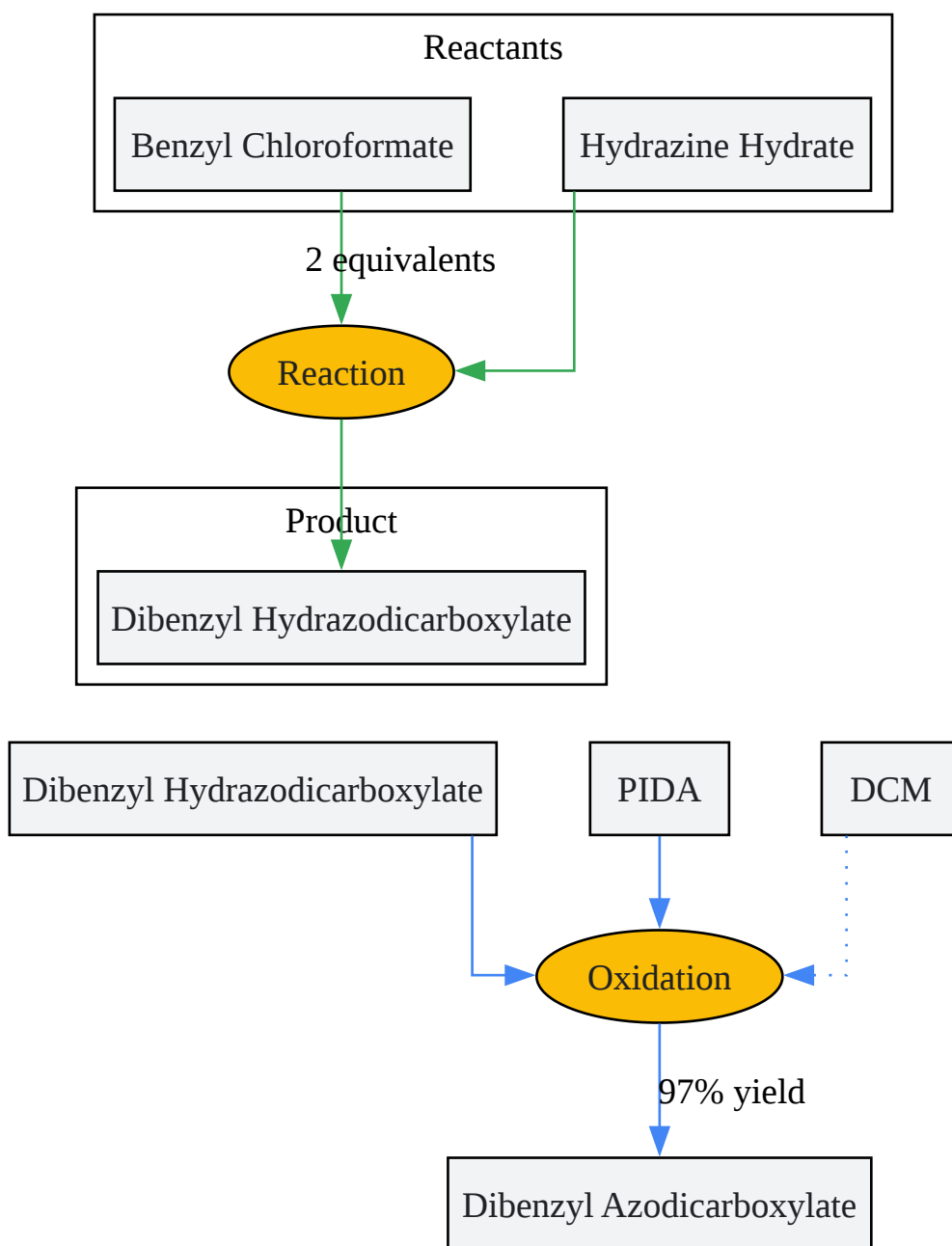
Dibenzyl hydrazodicarboxylate, also known as N,N'-bis(benzyloxycarbonyl)hydrazine, is a stable, solid compound that serves as a key intermediate and reagent in a variety of organic transformations. Its utility stems from the presence of the N-N bond and the benzyloxycarbonyl protecting groups, which can be strategically manipulated in synthetic pathways.

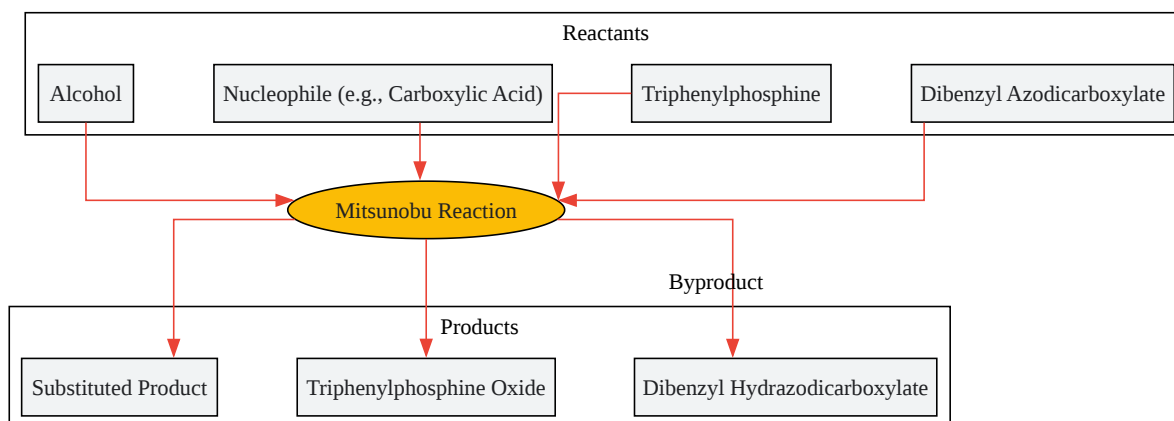
Table 1: Physical and Chemical Properties of **Dibenzyl Hydrazodicarboxylate**

Property	Value	Reference
CAS Number	5394-50-3	[1]
Molecular Formula	C ₁₆ H ₁₆ N ₂ O ₄	[1]
Molecular Weight	300.31 g/mol	[1]
Appearance	White to off-white solid	
Melting Point	104-105.5 °C	
Storage	Store at 10°C - 25°C in a well-closed container	[1]
Solubility	Soluble in many organic solvents	

Synthesis of Dibenzyl Hydrazodicarboxylate

The synthesis of **dibenzyl hydrazodicarboxylate** can be achieved through the reaction of benzyl chloroformate with hydrazine hydrate. A related procedure for a substituted analog, di-p-chlorobenzyl hydrazodicarboxylate, involves the treatment of p-chlorobenzyl alcohol with 1,1'-carbonyldiimidazole (CDI) followed by reaction with hydrazine.[2][3]





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References

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